

Phase Equilibria in the Calcium-Indium System: A Technical Overview

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Compound of Interest

Compound Name: Calcium;indium

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Introduction

The study of phase equilibria in binary metallic systems is fundamental to materials science and condensed matter physics. The calcium-indium (Ca-In) system, comprised of an alkaline earth metal and a post-transition metal, is of interest for its potential to form various intermetallic compounds with unique structural and electronic properties. Understanding the phase relationships, thermodynamic stability, and crystal structures of these compounds is crucial for the development of new materials with tailored functionalities. This technical guide provides a comprehensive overview of the current state of knowledge on phase equilibria in the Ca-In system, drawing from available experimental and computational data. While a complete, experimentally determined phase diagram is not readily available in the public domain, this document synthesizes the known structural information and outlines the standard experimental procedures for such an investigation.

Intermetallic Compounds in the Ca-In System

Several intermetallic compounds have been identified in the calcium-indium system. The crystallographic data for the most well-characterized phase, CaIn_2 , is summarized in the table below. Information on other potential phases such as Ca_2In , CaIn , Ca_5In_3 , and Ca_3In is less definitive in the readily accessible literature.

Crystallographic Data of Ca-In Intermetallic Compounds

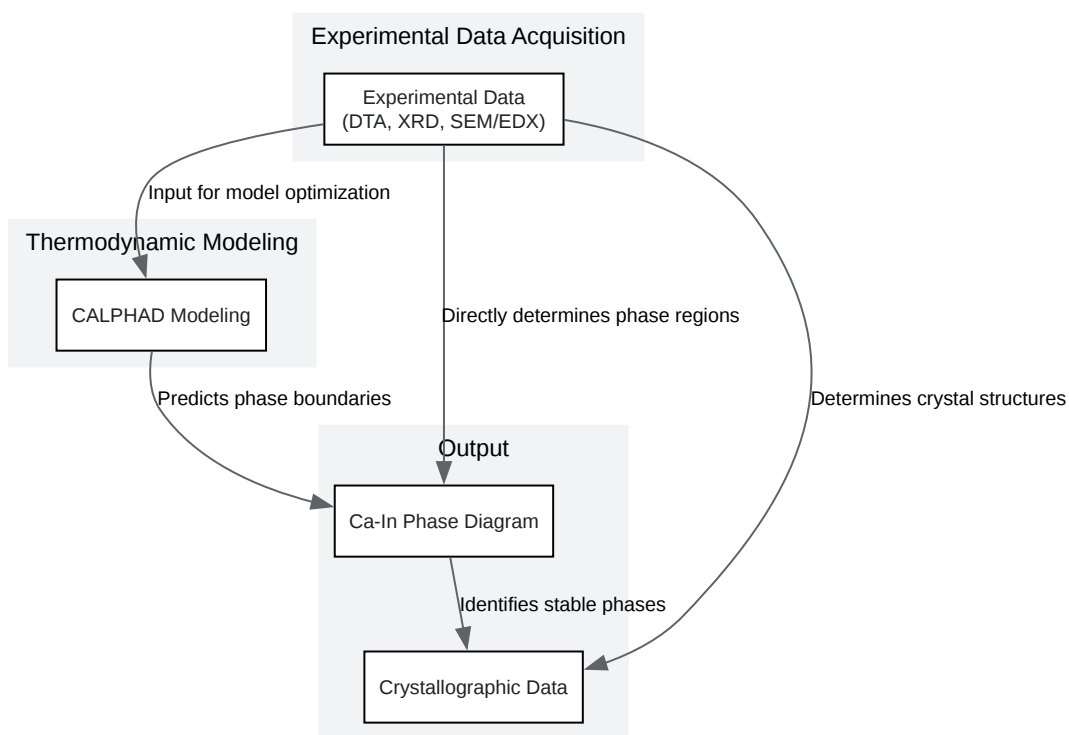
Phase	Pearson Symbol	Space Group	Prototype	a (Å)	c (Å)	Reference
CaIn ₂	hP6	P6 ₃ /mmc	CaIn ₂	4.90	7.81	[1]

Phase Diagram and Thermodynamic Considerations

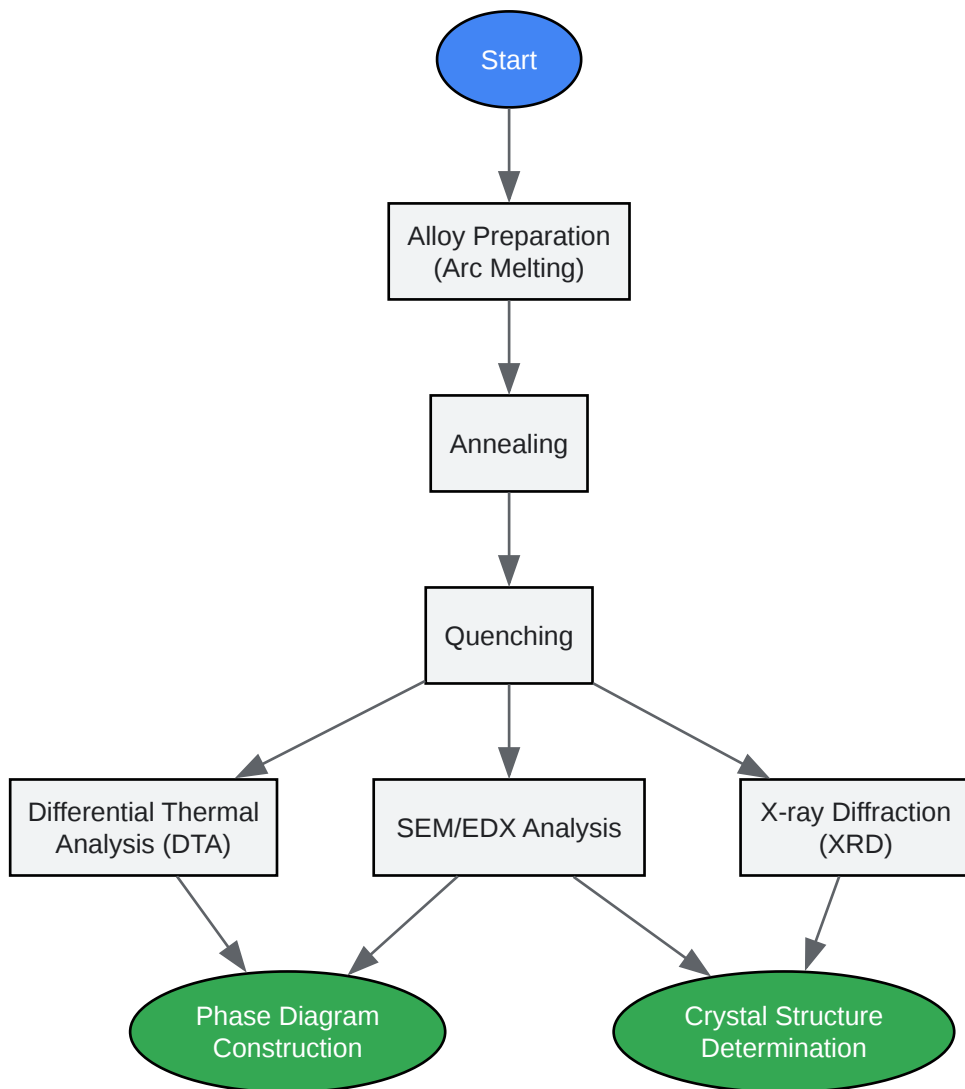
A complete, experimentally validated phase diagram for the Ca-In system is not widely published. However, based on the known intermetallic compounds and the general behavior of binary alloy systems, a hypothetical phase diagram can be conceptualized. The construction of an accurate phase diagram relies on experimental data from techniques such as differential thermal analysis (DTA), X-ray diffraction (XRD), and metallography. In the absence of a comprehensive experimental diagram, computational methods like the CALPHAD (Calculation of Phase Diagrams) approach are often employed to predict phase equilibria.

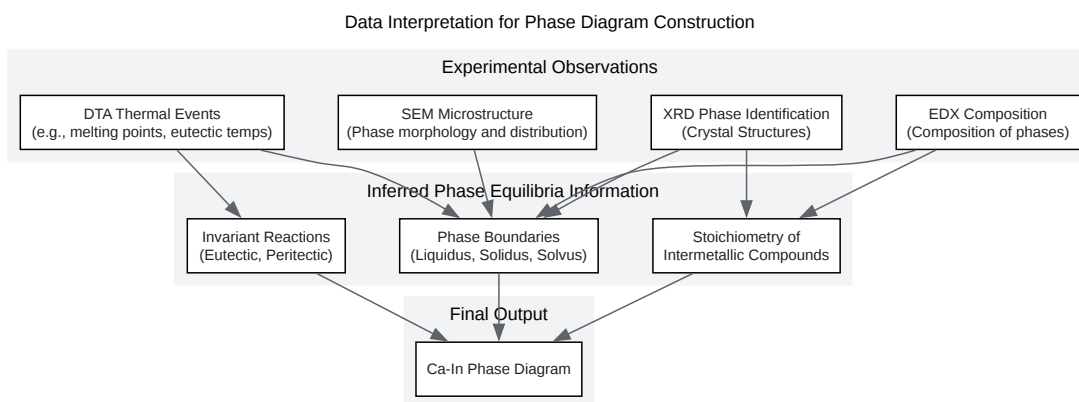
The logical relationship for determining the phase diagram is outlined in the following diagram:

Logical Workflow for Phase Diagram Determination



Experimental Workflow for Ca-In Phase Equilibria Study





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References

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- To cite this document: BenchChem. [Phase Equilibria in the Calcium-Indium System: A Technical Overview]. BenchChem, [2025]. [Online PDF]. Available at: [<https://www.benchchem.com/product/b15489153#phase-equilibria-in-the-calcium-indium-system>]

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